

# A Comparative Guide to the Quantification of Fluticasone Propionate in Various Matrices

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## Compound of Interest

Compound Name: *Fluticasone Propionate Dithioacid*

Cat. No.: *B16346402*

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This guide provides a comprehensive comparison of various analytical methodologies for the quantification of Fluticasone Propionate, a potent synthetic corticosteroid used in the treatment of asthma and allergic rhinitis.[1][2] Due to its low systemic bioavailability and consequently low plasma concentrations at therapeutic doses, highly sensitive and robust analytical methods are required for pharmacokinetic studies and quality control of pharmaceutical formulations.[1][3] This document summarizes and compares the performance of several published High-Performance Liquid Chromatography (HPLC), Ultra-Performance Liquid Chromatography (UPLC), and Liquid Chromatography-tandem Mass Spectrometry (LC-MS/MS) methods.

## Quantitative Method Performance

The following tables summarize the key performance parameters of different analytical methods for the quantification of Fluticasone Propionate.

Table 1: Comparison of LC-MS/MS Methods for Fluticasone Propionate Quantification in Human Plasma

| Parameter                            | Method 1 (LC-MS/MS)[1][3] | Method 2 (Microflow LC-MS/MS)[4]           | Method 3 (LC-MS/MS)[5]      | Method 4 (UPLC-MS/MS) [6]                  |
|--------------------------------------|---------------------------|--------------------------------------------|-----------------------------|--------------------------------------------|
| Instrumentation                      | SCIEX QTRAP 6500 System   | ionKey/MS System with Xevo TQ-S MS         | LC-(APCI) MS/MS             | ACQUITY UPLC I-Class System, Xevo TQ-XS MS |
| Matrix                               | Human K2EDTA Plasma       | Human Plasma                               | Human Plasma                | Human Plasma                               |
| Linearity Range                      | 0.200 - 120 pg/mL         | 0.244 - 250 pg/mL                          | 10 - 1000 pg/mL             | 0.2 - 20 pg/mL                             |
| Lower Limit of Quantification (LLOQ) | 0.200 pg/mL (200 fg/mL)   | 0.48 pg/mL                                 | 10 pg/mL                    | 0.2 pg/mL                                  |
| Sample Volume                        | 500 µL                    | 520 µL (plasma) + 60 µL (spiking solution) | Not Specified               | 600 µL                                     |
| Internal Standard                    | Fluticasone propionate-D3 | d3-fluticasone propionate                  | <sup>13</sup> C3-labeled FP | None Used                                  |
| Accuracy (% Bias)                    | Not explicitly stated     | Not explicitly stated                      | < 11%                       | ≤15%                                       |
| Precision (% CV)                     | Not explicitly stated     | Not explicitly stated                      | < 15%                       | ≤6%                                        |

Table 2: Comparison of HPLC and UPLC Methods for Fluticasone Propionate Quantification in Pharmaceutical Formulations

| Parameter                           | Method 5<br>(UPLC-UV)[7]                    | Method 6<br>(HPLC-UV)[2]                    | Method 7 (RP-<br>HPLC)[8][9]                | Method 8<br>(HPLC-UV,<br>USP<br>Monograph) |
|-------------------------------------|---------------------------------------------|---------------------------------------------|---------------------------------------------|--------------------------------------------|
| Instrumentation                     | Waters Acquity<br>UPLC with PDA<br>Detector | Liquid<br>Chromatograph<br>with UV Detector | JASCO HPLC<br>with UV-VIS<br>Detector       | HPLC with UV<br>Detector                   |
| Matrix                              | Nasal Spray<br>Formulation                  | Inhalation<br>Particles                     | Pharmaceutical<br>Formulation               | Bulk<br>Drug/Formulation                   |
| Linearity Range                     | Not explicitly<br>stated                    | 0.03 - 0.09<br>mg/mL                        | Not explicitly<br>stated, $r^2 =$<br>0.9999 | 0.01 - 0.07<br>mg/mL                       |
| Limit of Detection<br>(LOD)         | Not explicitly<br>stated                    | 0.0067 mg/mL                                | Not explicitly<br>stated                    | 0.86 µg/mL                                 |
| Limit of<br>Quantification<br>(LOQ) | Not explicitly<br>stated                    | 0.0203 mg/mL                                | Not explicitly<br>stated                    | 2.6 µg/mL                                  |
| Wavelength                          | 239 nm                                      | 236 nm                                      | 235 nm                                      | Not Specified                              |
| Accuracy (%<br>Recovery)            | Not explicitly<br>stated                    | 99.9% - 101.6%                              | 98% - 102%                                  | Not Applicable                             |
| Precision (%<br>RSD)                | Not explicitly<br>stated                    | < 5.9% at LOQ                               | < 2%                                        | < 2% for<br>standard solution              |

## Experimental Protocols

This section provides detailed methodologies for the sample preparation and analysis of Fluticasone Propionate as described in the cited literature.

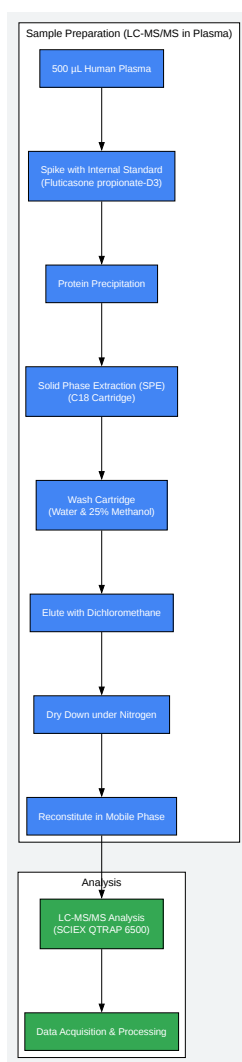
- Sample Preparation:
  - Spike 500 µL of human K2EDTA plasma with 50 µL of Fluticasone propionate-D3 internal standard solution (25 pg/mL).

- Perform protein precipitation.
- Subject the sample to reverse phase Solid Phase Extraction (SPE) using a Cleanert S C18-SPE cartridge.
- Wash the cartridge with water, followed by two washes with 25% methanol.
- Elute the analyte with dichloromethane.
- Dry the eluent under a nitrogen stream at 40°C.
- Reconstitute the dried sample in 200 µL of the mobile phase.
- LC-MS/MS Analysis:
  - System: SCIEX QTRAP 6500 System.
  - Software: Analyst® Software version 1.6 for data acquisition and Multiquant™ Software 3.0.2 for processing.
  - Quantification: Summation of peak area response for two intense product ions (m/z 293.2 and 313.2) for Fluticasone Propionate. The product ion at m/z 313.2 was used for the internal standard.
- Sample and Standard Preparation:
  - Prepare a stock standard solution of Fluticasone Propionate at 0.6 mg/mL in ethanol.
  - Prepare working standard solutions with concentrations ranging from 0.030 to 0.090 mg/mL by diluting the stock solution with ethanol.
- HPLC Analysis:
  - Column: C18 column.
  - Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (60:40, v/v).
  - Detector: UV detector at a wavelength of 236 nm.

- Validation: The method was validated according to ICH guidelines for selectivity, range, linearity, accuracy, detection limit, quantitation limit, precision, and robustness.

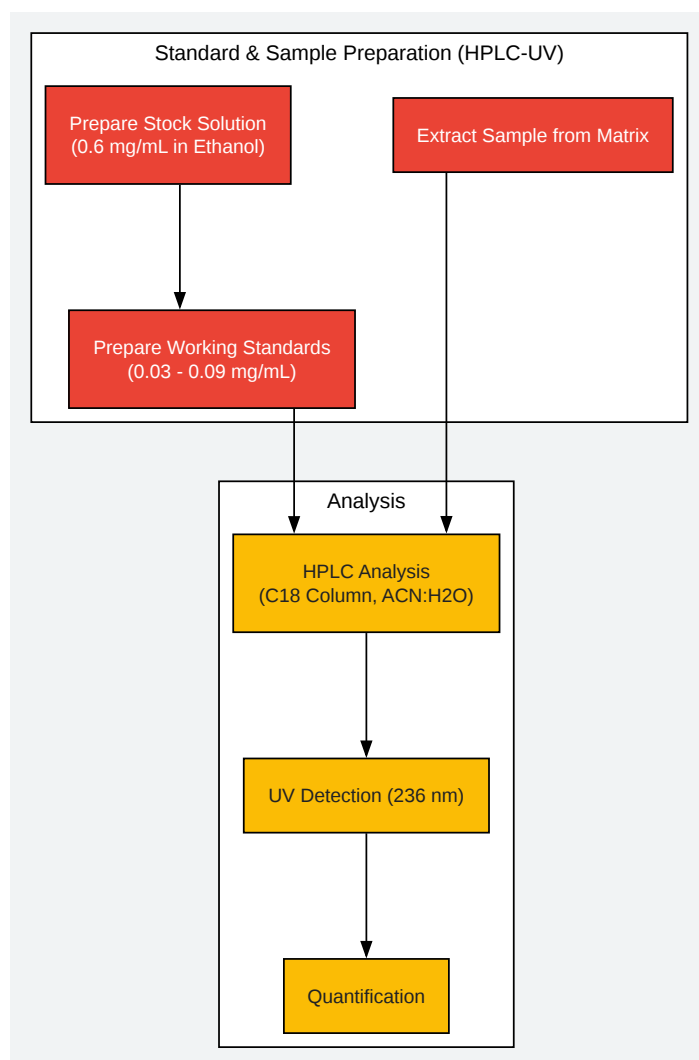
## Visualizations

The following diagrams illustrate the experimental workflows for the quantification of Fluticasone Propionate.



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Caption: Workflow for LC-MS/MS quantification of Fluticasone Propionate in human plasma.



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Caption: Workflow for HPLC-UV quantification of Fluticasone Propionate in pharmaceutical formulations.

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